

# Application Notes and Protocols: Preparation of Fgfr4-IN-1 Stock Solution in DMSO

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## Compound of Interest

Compound Name: Fgfr4-IN-4

Cat. No.: B3028561

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## Introduction

Fibroblast growth factor receptor 4 (FGFR4) is a receptor tyrosine kinase that has emerged as a significant therapeutic target in various cancers, particularly hepatocellular carcinoma. Fgfr4-IN-1 is a potent and selective inhibitor of FGFR4, making it a valuable tool for in vitro and in vivo studies aimed at elucidating the role of the FGFR4 signaling pathway and developing novel anti-cancer therapies.[1] Proper preparation of a stock solution is the first critical step in ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecule inhibitors like Fgfr4-IN-1 due to its high solubilizing capacity.

This document provides a detailed protocol for the preparation, storage, and handling of an Fgfr4-IN-1 stock solution in DMSO.

## Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for Fgfr4-IN-1.

Property	Value	Reference
Molecular Weight	493.55 g/mol	[1]
Solubility in DMSO	≥ 6 mg/mL (12.16 mM)	[1]
Recommended Stock Concentration	10 mM	[2]
Storage of Stock Solution	-20°C for up to 3 months, -80°C for up to 1 year	[1][3]
Appearance	Solid powder	[3]

## Experimental Protocol: Preparation of a 10 mM Fgfr4-IN-1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Fgfr4-IN-1 in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- Fgfr4-IN-1 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

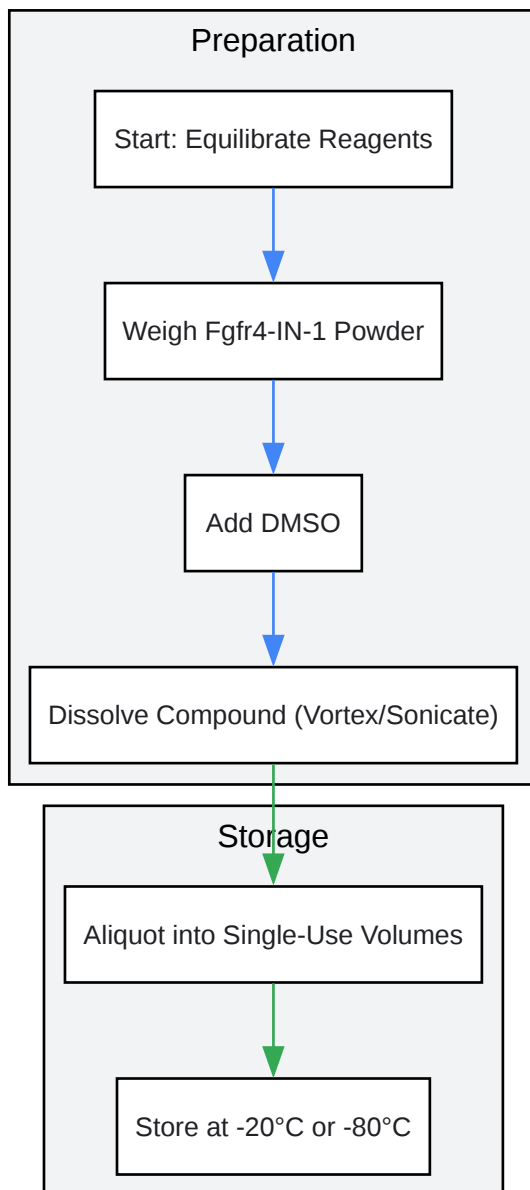
Procedure:

- Equilibrate Reagents: Allow the Fgfr4-IN-1 powder and DMSO to reach room temperature before opening to prevent condensation.
- Weigh Fgfr4-IN-1:
  - Tare a clean, dry microcentrifuge tube on the analytical balance.
  - Carefully weigh out the desired amount of Fgfr4-IN-1 powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.9355 mg of Fgfr4-IN-1.
    - Calculation:
      - Desired Molarity (M) = 10 mM = 0.01 mol/L
      - Molecular Weight (MW) = 493.55 g/mol
      - Desired Volume (V) = 1 mL = 0.001 L
      - $\text{Mass (g)} = M \times \text{MW} \times V = 0.01 \text{ mol/L} \times 493.55 \text{ g/mol} \times 0.001 \text{ L} = 0.0049355 \text{ g} = 4.9355 \text{ mg}$
- Add DMSO:
  - Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the Fgfr4-IN-1 powder. For the example above, add 1 mL of DMSO.
- Dissolve the Compound:
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder.
  - Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
  - If the compound does not dissolve completely, sonication for a few minutes can be beneficial.[\[1\]](#)
- Aliquot and Store:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in sterile microcentrifuge tubes.<sup>[3][4]</sup>
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 3 months) or at  $-80^{\circ}\text{C}$  for long-term storage (up to 1 year).<sup>[1][3]</sup>

## Diagrams

## Workflow for Fgfr4-IN-1 Stock Solution Preparation



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Caption: Workflow for preparing Fgfr4-IN-1 stock solution.

## Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical reagents.

- Fgfr4-IN-1 is for research use only and should not be used in humans.
- Handle DMSO with care, as it can facilitate the absorption of other chemicals through the skin.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.

By following these detailed protocols and guidelines, researchers can ensure the accurate and consistent preparation of Fgfr4-IN-1 stock solutions, leading to more reliable and reproducible experimental outcomes in the study of FGFR4 signaling and its role in disease.

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